

Application Notes and Protocols for the Extraction of 2-Hydroxycerotoyl-CoA

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Compound of Interest

Compound Name: 2-hydroxycerotoyl-CoA

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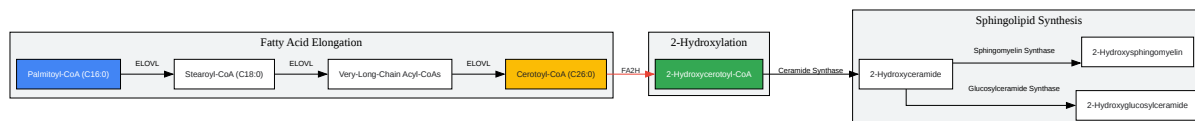
Introduction

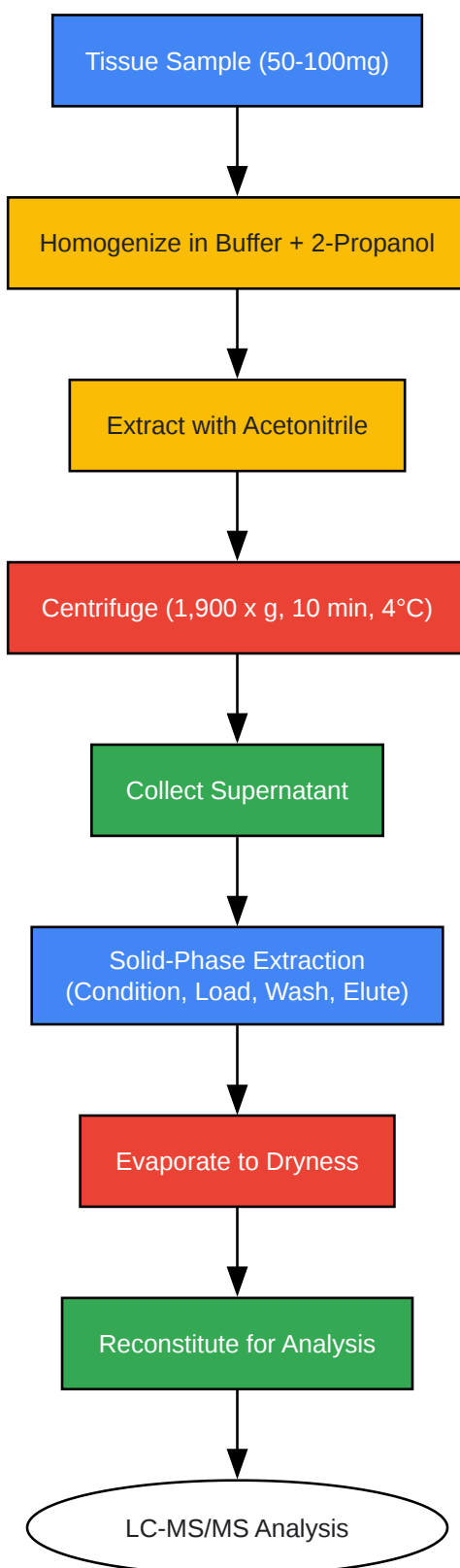
2-hydroxycerotoyl-CoA is a critical intermediate in the biosynthesis of 2-hydroxy sphingolipids, which are essential components of myelin and the epidermal permeability barrier. The accurate quantification of **2-hydroxycerotoyl-CoA** and other very-long-chain acyl-CoAs (VLCFA-CoAs) is vital for understanding the pathophysiology of various neurological and skin disorders. However, the unique physicochemical properties of these molecules, including their long acyl chain and the presence of a hydroxyl group, present significant challenges for their efficient extraction and analysis.

These application notes provide a comprehensive overview of effective methods for the extraction of **2-hydroxycerotoyl-CoA** from biological samples. The protocols detailed below are compiled from established methodologies for long-chain and very-long-chain acyl-CoA analysis, with specific considerations for hydroxylated species.

Metabolic Pathway of 2-Hydroxycerotoyl-CoA

2-hydroxycerotoyl-CoA is synthesized from cerotoyl-CoA through the action of Fatty Acid 2-Hydroxylase (FA2H). This enzyme is a key player in the pathway that generates 2-hydroxy fatty acids, which are subsequently incorporated into various sphingolipids. Mutations in the FA2H gene are associated with neurodegenerative disorders, highlighting the importance of this pathway.^{[1][2][3]}





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References

- 1. Fatty acid 2-hydroxylase, encoded by FA2H, accounts for differentiation-associated increase in 2-OH ceramides during keratinocyte differentiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fatty Acid 2-Hydroxylation in Mammalian Sphingolipid Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The human FA2H gene encodes a fatty acid 2-hydroxylase - PubMed [pubmed.ncbi.nlm.nih.gov]
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